

An In-depth Technical Guide to the Fe-Tb Binary Phase Diagram

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Compound of Interest

Compound Name: *Iron;terbium*

Cat. No.: *B15486611*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Iron-Terbium (Fe-Tb) binary phase diagram, a critical tool for understanding the relationships between composition, temperature, and the stable phases of Fe-Tb alloys. This information is essential for the design and development of materials with specific magnetic and structural properties.

The Fe-Tb Phase Diagram: A Visual Representation

The Fe-Tb binary phase diagram describes the thermodynamic equilibrium states of the alloy system as a function of temperature and composition. The diagram is characterized by several intermetallic compounds and a series of invariant reactions, including eutectic and peritectic transformations.

Invariant Reactions in the Fe-Tb System

The key invariant reactions, where three phases are in equilibrium, are summarized in the table below. These reactions dictate the solidification behavior and microstructure of Fe-Tb alloys.

Reaction Type	Temperature (°C)	Liquid Composition (at. % Tb)	Solid Phase 1 (at. % Tb)	Solid Phase 2 (at. % Tb)	Resulting Phase
Peritectic	~1437	~5.0	δ-Fe	-	γ-Fe
Peritectic	~1293	~18.5	γ-Fe	-	Fe ₁₇ Tb ₂
Peritectic	~1287	~21.0	Fe ₁₇ Tb ₂	-	Fe ₂₃ Tb ₆
Peritectic	~1252	~25.5	Fe ₂₃ Tb ₆	-	Fe ₃ Tb
Peritectic	~1227	~34.0	Fe ₃ Tb	-	Fe ₂ Tb
Eutectic	~865	~68.0	-	-	Fe ₂ Tb + (β-Tb)
Eutectoid	~1284	-	(β-Tb)	-	(α-Tb)

Crystallographic Data of Fe-Tb Intermetallic Compounds

The Fe-Tb system forms several stable intermetallic compounds, each with a distinct crystal structure that influences its material properties. The crystallographic data for these phases are crucial for phase identification and computational modeling.

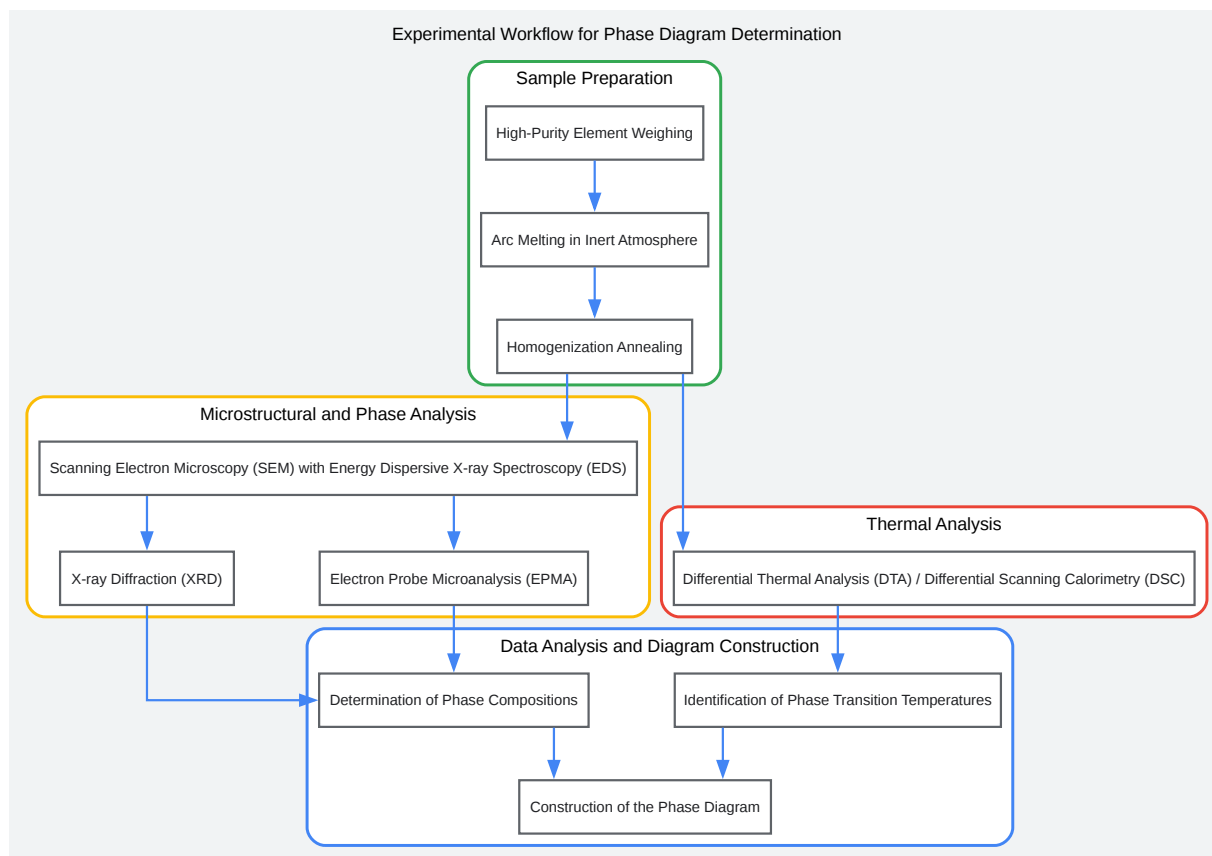
Phase	Pearson Symbol	Space Group	Prototype	a (Å)	b (Å)	c (Å)
Fe ₁₇ Tb ₂	hP38	P6 ₃ /mmc	Th ₂ Ni ₁₇	8.46	8.46	8.32
Fe ₂₃ Tb ₆	cF116	Fm-3m	Th ₆ Mn ₂₃	12.19	12.19	12.19
Fe ₃ Tb	hR36	R-3m	PuNi ₃	5.16	5.16	24.58
Fe ₂ Tb	cF24	Fd-3m	MgCu ₂	7.35	7.35	7.35

Experimental Determination of the Fe-Tb Phase Diagram

The determination of a binary phase diagram like that of Fe-Tb is a meticulous process involving a combination of experimental techniques to identify phase boundaries and invariant reactions.

Experimental Workflow

The following diagram illustrates a typical workflow for the experimental determination of a binary phase diagram.



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Caption: A flowchart illustrating the key steps in the experimental determination of a binary phase diagram.

Detailed Methodologies

4.2.1. Sample Preparation:

- **Alloy Synthesis:** A series of alloys with varying Fe and Tb compositions are prepared from high-purity (typically >99.9%) starting materials. The elements are weighed precisely and melted together in an arc furnace under a high-purity argon atmosphere to prevent oxidation. To ensure homogeneity, the resulting alloy buttons are typically flipped and re-melted several times.
- **Homogenization:** The as-cast alloys are sealed in quartz ampoules under a partial pressure of argon and subjected to a long-term annealing at a high temperature (below the solidus) for an extended period (e.g., several weeks). This process aims to achieve a state of thermodynamic equilibrium by eliminating compositional segregation that occurs during solidification.

4.2.2. Thermal Analysis:

- **Differential Thermal Analysis (DTA) and Differential Scanning Calorimetry (DSC):** These techniques are employed to determine the temperatures of phase transformations (e.g., melting, eutectic, and peritectic reactions). A small, representative sample of the homogenized alloy is heated and cooled at a controlled rate, and the temperature difference between the sample and a reference material is measured. Endothermic and exothermic events, corresponding to phase transitions, are detected as peaks on the resulting thermogram.

4.2.3. Microstructural and Compositional Analysis:

- **Scanning Electron Microscopy (SEM) and Energy-Dispersive X-ray Spectroscopy (EDS):** After quenching from the annealing temperature, the microstructure of the alloys is examined using SEM. This allows for the visualization of the different phases present. EDS is used to determine the elemental composition of each phase, providing crucial data points for the construction of the phase diagram.
- **X-ray Diffraction (XRD):** XRD analysis is performed on powdered samples to identify the crystal structures of the phases present at different compositions and temperatures. The

resulting diffraction patterns are compared with known crystallographic data to confirm the identity of the phases.

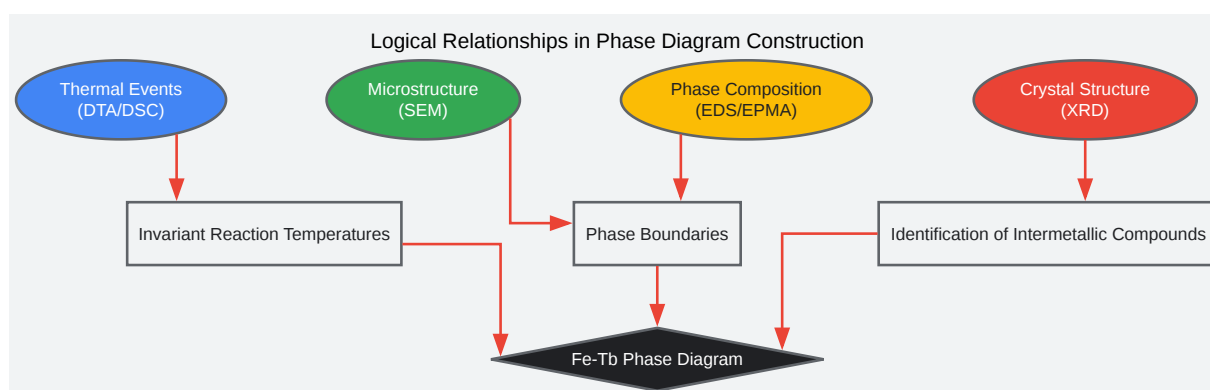
- Electron Probe Microanalysis (EPMA): For more precise compositional analysis of the phases, EPMA is utilized. This technique offers higher accuracy and spatial resolution than EDS, which is critical for determining the exact compositions of phases in equilibrium.

4.2.4. Phase Diagram Construction:

The data obtained from the various analytical techniques are compiled to construct the Fe-Tb binary phase diagram. The transition temperatures from DTA/DSC are plotted, and the phase compositions from EDS and EPMA are used to define the phase boundaries. The crystallographic information from XRD confirms the identity of the solid phases within their respective regions of the diagram. The final phase diagram is a graphical representation of the equilibrium state of the Fe-Tb system under different conditions.

Logical Relationships in Phase Diagram Determination

The determination of a phase diagram relies on the logical interplay between different experimental observations.



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Caption: A diagram illustrating the logical flow from experimental data to the final phase diagram.

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